

discovery and history of alpha-hexylcinnamaldehyde

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Compound of Interest

Compound Name: 2-Benzylideneoctanal

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An In-depth Technical Guide to the Discovery and History of alpha-Hexylcinnamaldehyde

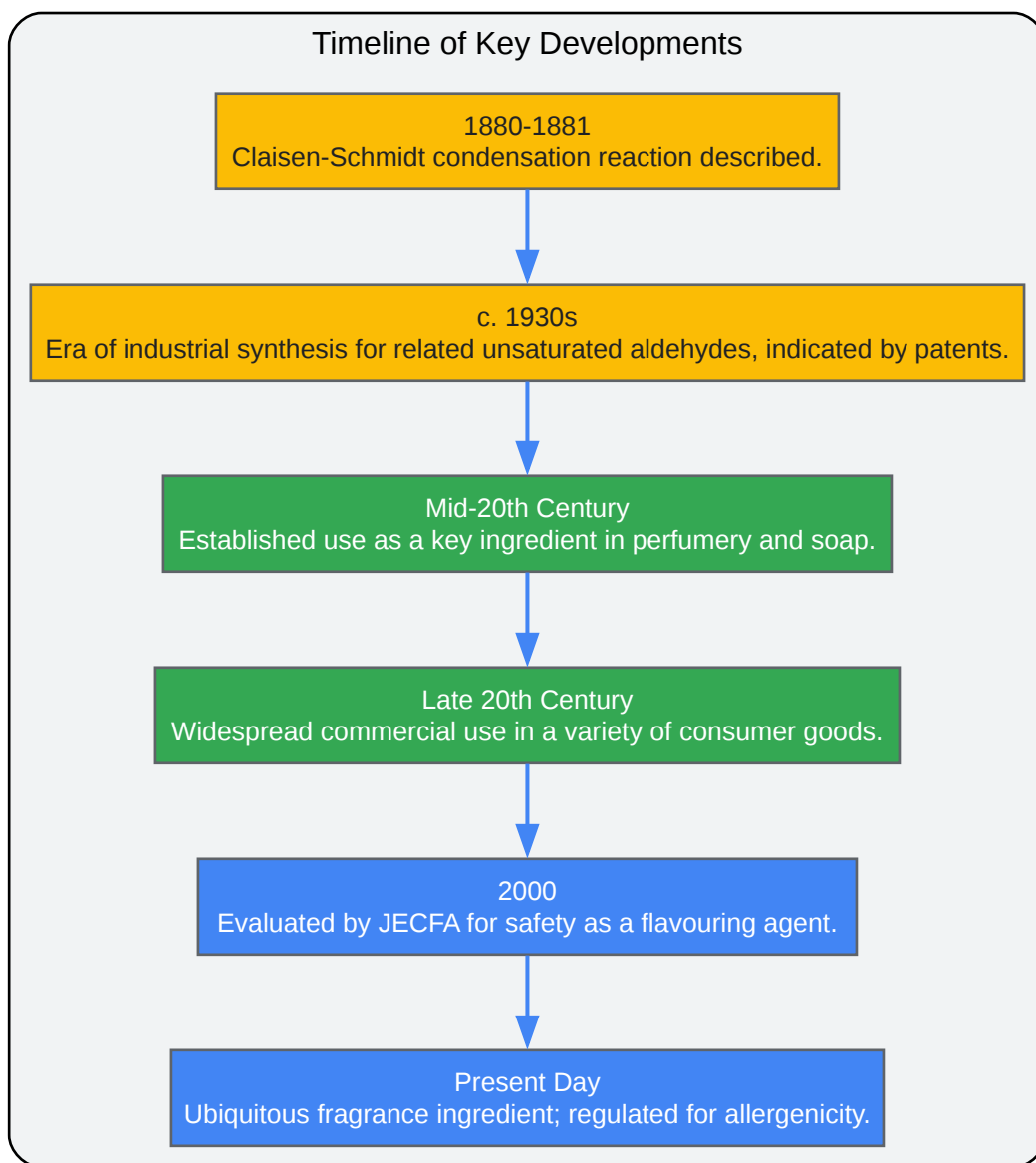
Introduction

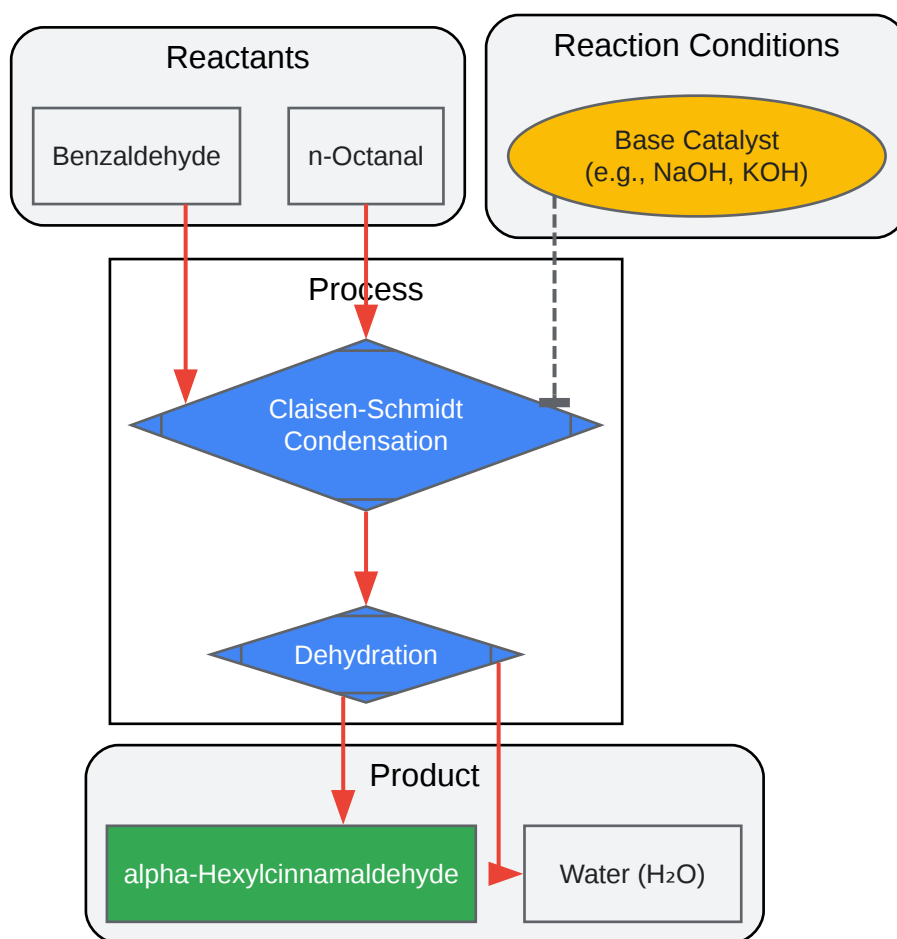
alpha-Hexylcinnamaldehyde (HCA), also known commercially as hexyl cinnamal, is a widely utilized aromatic compound in the fragrance and flavor industries. Chemically, it is a member of the cinnamaldehyde class, featuring a hexyl substituent at the alpha position of the carbon chain.[1][2] Renowned for its characteristic mild, floral, and distinctly jasmine-like aroma, HCA is a staple ingredient in a vast array of consumer products, including perfumes, cosmetics, soaps, and detergents.[3][4] While it is found naturally in the essential oil of chamomile (*Matricaria chamomilla*), the vast majority of HCA used commercially is produced synthetically to meet global demand.[5][6][7] This guide provides a detailed overview of the history, synthesis, properties, and applications of this significant aroma chemical.

History and Discovery

The precise date of the first synthesis of alpha-hexylcinnamaldehyde is not clearly documented in readily available literature. However, its development can be situated within the broader context of the expansion of the synthetic aroma chemical industry in the early-to-mid 20th century. The fundamental chemistry for its synthesis, the Claisen-Schmidt condensation, was first described independently by Rainer Ludwig Claisen and J. G. Schmidt in 1880 and 1881.[8] The application of this reaction to produce various unsaturated aldehydes for industrial purposes is highlighted by patents from that era, such as a 1936 patent from Du Pont concerning the "Manufacture of unsaturated aldehydes".[9] By the mid-20th century, HCA was

an established component in perfumery, valued for its substantive floral note and stability, particularly in alkaline media like soap.^[3] Today, it is one of the most common fragrance ingredients, regulated for safe use by international bodies such as the International Fragrance Association (IFRA).^[6]





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